

# bupirimate regulatory status and EU inclusion review

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## Compound Focus: Bupirimate

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## Current EU Regulatory Status of Bupirimate

**Bupirimate** is currently approved for use as a fungicide in the European Union. The key regulatory details are summarized in the table below.

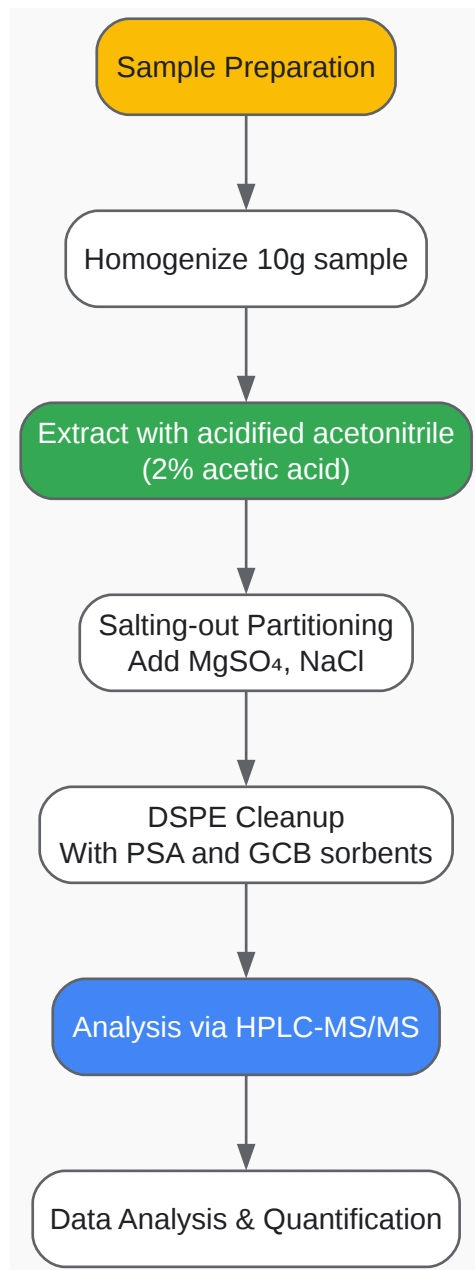
Approval Status	Date of Inclusion	Expiry of Inclusion	Candidate for Substitution (CfS)	FRAC Code
Approved [1]	Not specified in results	January 31, 2027 [1]	No [1]	8 [1]

This information is sourced from the EU Pesticides Database, which provides the official status of active substances [1]. **Bupirimate** is a **pyrimidine fungicide** with systemic, curative, and protectant action, primarily used to control powdery mildew in a variety of crops including apples, strawberries, and courgettes [1].

## Analytical Methodology for Bupirimate Residues

For an in-depth technical guide, the following validated experimental protocol for determining **bupirimate** and its metabolite (ethirimol) in cucumbers is highly relevant. This method can be adapted for various plant matrices.

The workflow below illustrates the key steps in the sample preparation and analysis process:



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Figure 1: Experimental workflow for the analysis of **bupirimate** residues in food commodities.

## Detailed Protocol: QuEChERS Extraction and HPLC-MS/MS Analysis

This methodology is based on a 2025 study and follows a modified **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) procedure [2] [3].

- **Field Trials & Sampling:** Supervised field trials are conducted following Good Agricultural Practices (GAP). Samples are collected at designated intervals post-application, homogenized, and stored at  $\leq -18^{\circ}\text{C}$  until analysis [3].
- **Extraction:**
  - Weigh  $10.00 \pm 0.01$  g of homogenized sample into a 50 mL centrifuge tube.
  - Add 10 mL of **acidified acetonitrile (2% acetic acid, v/v)** [3].
  - Shake vigorously for a set period to ensure proper extraction.
- **Partitioning & Cleanup (d-SPE):**
  - Add salts like magnesium sulfate ( $\text{MgSO}_4$ ) and sodium chloride ( $\text{NaCl}$ ) to the tube to induce phase separation between the organic (acetonitrile) and aqueous layers [2] [3].
  - Centrifuge the mixture.
  - Transfer an aliquot of the upper acetonitrile layer to a dispersive Solid-Phase Extraction (d-SPE) tube containing sorbents such as **Primary Secondary Amine (PSA)** and **Graphitized Carbon Black (GCB)**. These sorbents remove co-extracted compounds like fatty acids and pigments [2] [3].
- **Analysis & Quantification:**
  - Analyze the purified extract using **High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)** [3].
  - The method is validated with excellent recovery rates (85-103%) and low relative standard deviations ( $\text{RSD} \leq 4.8\%$ ), confirming its accuracy and precision [3].
- **Metabolite Tracking:** For dietary risk assessment, residues are defined as the sum of **bupirimate** and its metabolite, **ethirimol** [3].

## Important Safety and Regulatory Context

- **Listed as a "Forever Chemical" and Suspected Carcinogen:** According to the Pesticide Properties Database (PPDB), **bupirimate** is flagged as a "forever chemical" and is considered a suspected carcinogen based on specific hazard criteria [1]. Furthermore, the Pesticide Action Network (PAN) Europe includes **bupirimate** on its list of EU-approved pesticides suspected of causing cancer [4]. This classification highlights the importance of ongoing regulatory review and strict adherence to safety standards.

- **EU Regulatory Framework:** The approval of all pesticides in the EU is governed by **Regulation (EC) No 1107/2009**. Maximum Residue Levels (MRLs) for pesticides in food are established under **Regulation (EC) No 396/2005** [5]. This framework ensures a high level of protection for human health and the environment.

## Summary

**Bupirimate** remains an approved fungicide in the EU until January 31, 2027, and is not currently a Candidate for Substitution. The analytical methodology for monitoring its residues, particularly the QuEChERS extraction combined with LC-MS/MS analysis, is a robust and widely accepted standard.

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## References

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